

# 6-Phospho-2-dehydro-D-gluconate: A Technical Guide for Researchers

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An In-depth Technical Guide on the Metabolic Intermediate **6-Phospho-2-dehydro-D-gluconate** for Researchers, Scientists, and Drug Development Professionals.

### Introduction

**6-Phospho-2-dehydro-D-gluconate** is a phosphorylated sugar acid that serves as a key metabolic intermediate at the crossroads of central carbon metabolism. Its systematic name is (3S,4R,5R)-3,4,5-trihydroxy-2-oxo-6-(phosphonooxy)hexanoic acid. While not as extensively characterized as other intermediates, its position within fundamental metabolic pathways underscores its importance in cellular physiology and highlights its potential as a target for therapeutic intervention and metabolic engineering. This guide provides a comprehensive overview of **6-phospho-2-dehydro-D-gluconate**, detailing its role in metabolic pathways, the enzymes that interact with it, and methodologies for its study.

## **Metabolic Significance**

**6-Phospho-2-dehydro-D-gluconate** is primarily recognized for its role in two key metabolic routes: the Pentose Phosphate Pathway (PPP) and the Entner-Doudoroff (ED) pathway.

## The Pentose Phosphate Pathway (PPP)

In the oxidative phase of the PPP, **6-phospho-2-dehydro-D-gluconate** is a transient intermediate. The pathway is crucial for generating NADPH, which is essential for reductive



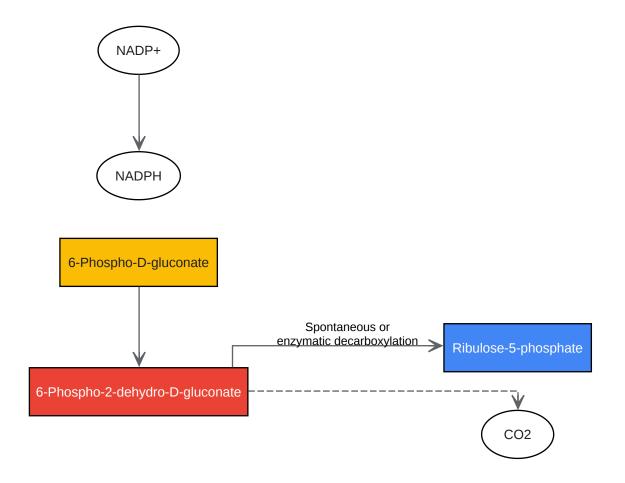




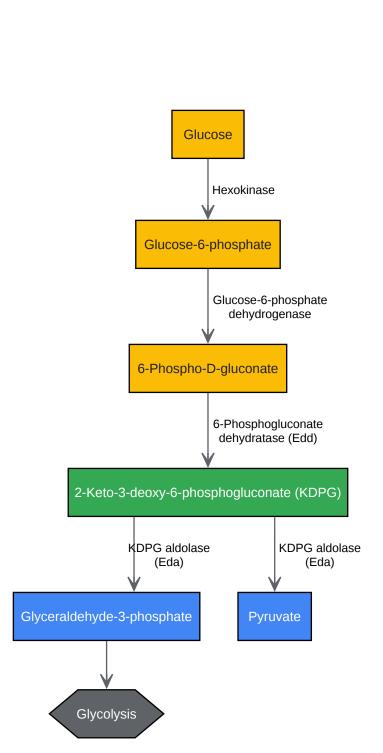
biosynthesis and protecting the cell against oxidative stress, and for producing precursors for nucleotide biosynthesis.[1]

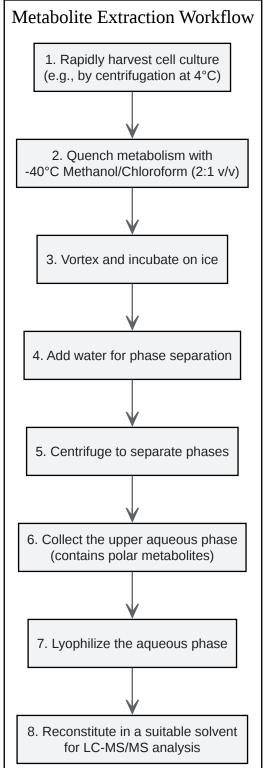
The formation of **6-phospho-2-dehydro-D-gluconate** in the PPP is catalyzed by the enzyme phosphogluconate 2-dehydrogenase (EC 1.1.1.43). This enzyme facilitates the NAD(P)+-dependent oxidation of 6-phospho-D-gluconate.



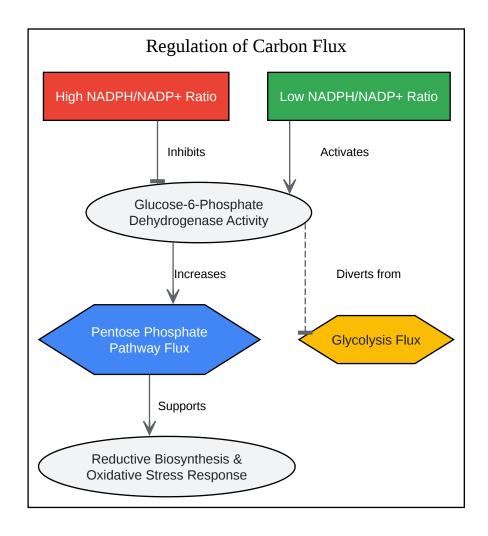












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